

Isradipine cost-effectiveness analysis in hypertension management

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Compound Focus: Isradipine

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Cost and Basic Drug Comparison

The table below summarizes key information for **isradipine** and two other common calcium channel blockers, amlodipine and nifedipine.

Drug Name	Approved Uses for Hypertension	Average Cost per Unit (Generic)	Common Side Effects	Half-life (hours)
Isradipine [1]	Yes [1]	\$0.51 per 2.5 mg capsule [1]	Swelling, dizziness, headache [2]	~8 [1]
Amlodipine [1]	Yes [1]	\$0.04 per 10 mg tablet [1]	Edema (swelling) [1]	~35 [1]
Nifedipine [1]	Yes (extended-release) [1]	Information not located	Common side effects include swelling [1]	~5 [1]

> **Note on Cost:** The listed price for **isradipine** is for a 2.5 mg capsule, while amlodipine is for a higher 10 mg tablet. A direct milligram-to-milligram cost comparison is not possible with this data. **Isradipine** is typically taken twice daily due to its shorter half-life, which may impact the total daily and monthly medication cost compared to once-daily alternatives like amlodipine [1] [2].

Efficacy and Comparative Performance

While head-to-head clinical trials with **isradipine** are dated, the following data points provide insight into its efficacy and how the drug class performs.

- **Antihypertensive Efficacy:** A 1990 clinical trial demonstrated that both immediate-release (taken twice daily) and sustained-release **isradipine** (taken once daily) produced a **significant and nearly identical reduction in mean 24-hour blood pressure** without affecting heart rate. The study noted the effect was more pronounced in patients with confirmed hypertension [3].
- **Position Among Calcium Channel Blockers:** A 2024 network meta-analysis of 73 trials compared various antihypertensive drugs but did not single out **isradipine** for top efficacy. For systolic blood pressure, **felodipine** was ranked the most effective intervention, while **nitrendipine** was best for diastolic blood pressure. Regarding safety (adverse drug reactions), **nifedipine** had the highest probability of being the safest CCB [4]. This suggests that within the CCB class, other drugs may be perceived as having a stronger efficacy or safety profile.
- **Cost-Effectiveness of Therapy Strategies:** A 2025 retrospective study found that for systolic blood pressure control, **triple therapy** had the lowest average cost-effectiveness ratio (ACER), making it the most cost-effective strategy. For diastolic blood pressure, **dual therapy** was the most cost-effective approach [5]. This highlights the importance of considering combination therapies, not just single-drug comparisons.

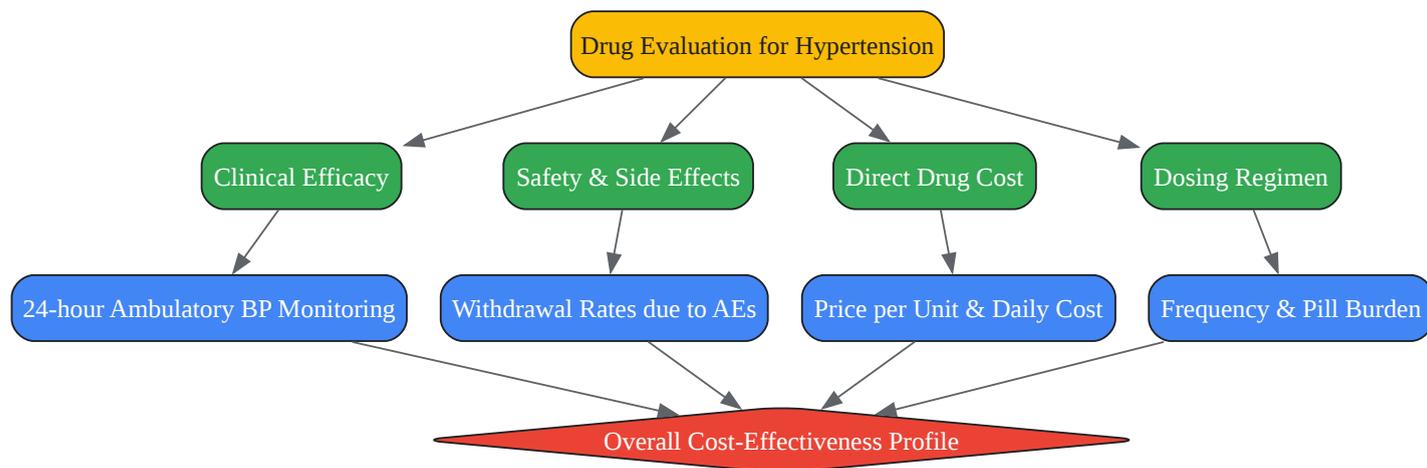
Experimental Protocol for Antihypertensive Efficacy

For your guide, here is a summary of the methodology from a key clinical trial investigating **isradipine's** efficacy [3]:

- **Study Design:** Double-blind, randomized, crossover study.
- **Participants:** 76 patients with mild-to-moderate hypertension (sitting diastolic BP between 95 and 114 mm Hg).
- **Intervention:** Comparison of sustained-release **isradipine** administered once daily versus immediate-release **isradipine** administered twice daily.
- **Outcome Measures:** The primary efficacy measure was the change in **24-hour ambulatory blood pressure**.
- **Procedure:** After a 4-week placebo period, ambulatory BP monitoring was performed at baseline and after active treatment with both formulations. Conventional BP and heart rate were also evaluated.

Evidence Assessment Workflow

To help visualize the process of evaluating a drug's clinical and economic profile, the following diagram outlines key assessment areas based on the gathered information.



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Insights for Researchers and Developers

For the target audience of researchers and drug development professionals, here are the key takeaways:

- **Evidence Gap:** The most significant finding is the **lack of contemporary, head-to-head cost-effectiveness analyses** for **isradipine** versus other second-line antihypertensive drugs. Most efficacy data is from the 1990s, and recent comparative meta-analyses do not highlight **isradipine** [3] [4].
- **Competitive Landscape:** **Isradipine's** shorter half-life and twice-daily dosing profile may put it at a disadvantage in terms of patient adherence and total daily cost compared to once-daily agents like amlodipine, which is also notably lower in cost per unit [1].
- **Strategic Considerations:** The broader context suggests that the most cost-effective approaches in hypertension management often involve **combination therapies** rather than mono-therapy optimization [5] [6]. Research into fixed-dose combinations that include a calcium channel blocker might be a more fruitful area for development.

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